

# Personal Protective Equipment (PPE) for Handling Acetone

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When handling acetone, a highly flammable solvent with the potential for eye and skin irritation, a specific set of personal protective equipment is mandatory to ensure personal safety.

#### **Recommended PPE for Acetone**

The following table summarizes the minimum required PPE for the safe handling of acetone in a laboratory setting.



PPE Category	Specification and Use
Eye and Face Protection	Chemical splash goggles are required at all times to protect against splashes. A face shield should be worn over goggles when handling large quantities (>1 liter).
Hand Protection	Use gloves made of butyl rubber or modern laminate materials (e.g., Silver Shield/4H®).  Nitrile gloves offer only short-term splash protection and should be replaced immediately upon contact.
Body Protection	A flame-resistant lab coat must be worn and fully buttoned. For larger quantities, a chemically resistant apron over the lab coat is recommended.
Respiratory Protection	All handling of acetone should occur inside a certified chemical fume hood to minimize inhalation of vapors. If a fume hood is not available or for large-scale work, a respirator with an organic vapor cartridge may be required, subject to a formal risk assessment.

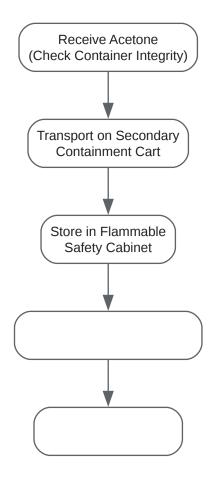
## **Operational and Disposal Plans**

Safe operational procedures and proper disposal are critical for minimizing risks associated with acetone.

### Safe Handling and Storage Workflow

The following diagram outlines the standard workflow for safely handling acetone from receipt to temporary storage.





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Caption: Standard workflow for receiving and handling acetone.

#### **Chemical Waste Disposal Plan**

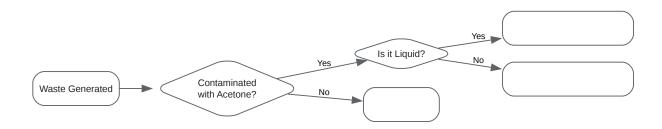
Acetone and any materials contaminated with it must be treated as hazardous waste. The disposal process follows a strict protocol to ensure environmental safety and regulatory compliance.

- Segregation: Do not mix acetone waste with other chemical waste streams unless explicitly permitted by your institution's Environmental Health & Safety (EHS) office.
- Containerization: Collect liquid acetone waste in a dedicated, properly sealed, and clearly labeled hazardous waste container.
- Labeling: The waste container must be labeled with "Hazardous Waste," the full chemical name ("Acetone"), and the associated hazards (e.g., "Flammable").



- Storage: Store the sealed waste container in a designated satellite accumulation area until it is collected by EHS personnel.
- Disposal of Contaminated Solids: All solid materials (e.g., gloves, absorbent pads, paper towels) contaminated with acetone must be collected in a separate, sealed, and clearly labeled hazardous waste bag or container for disposal.

The logical relationship for the chemical waste disposal decision process is outlined below.



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Caption: Decision pathway for segregating acetone-contaminated waste.

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